An In-depth Technical Guide to 4-(Dodecyloxy)benzaldehyde

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Compound of Interest

Compound Name:	*4-(Dodecyloxy)benzaldehyde*
CAS No.:	*24083-19-0*
Cat. No.:	*B1329838*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Dodecyloxy)benzaldehyde**, a versatile organic compound with significant potential in materials science and pharmacology. This document outlines its chemical properties, synthesis, and key applications, with a focus on its role in the development of novel liquid crystal displays and as a potential antimicrobial agent.

Core Molecular Data

4-(Dodecyloxy)benzaldehyde is an aromatic aldehyde characterized by a dodecyloxy substituent. This long alkyl chain imparts unique physicochemical properties that are central to its applications.

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Identifier	Value
Molecular Formula	$C_{19}H_{30}O_2$
Molecular Weight	290.44 g/mol
CAS Number	24083-19-0
IUPAC Name	4-(dodecyloxy)benzaldehyde

Physicochemical Properties

The physical and chemical characteristics of **4-(Dodecyloxy)benzaldehyde** are crucial for its application in various scientific fields. A summary of its key properties is provided below.

Property	Value	Notes
Appearance	Yellow liquid[1]	At room temperature
Solubility	Insoluble in water; soluble in organic solvents like DMF and CH_2Cl_2	The long dodecyl chain confers hydrophobic properties.
Boiling Point	Decomposes at approximately 300 °C	
Molecular Structure	A benzaldehyde molecule with a $C_{12}H_{25}O$- group at the para position.	The ether linkage is a key functional group.

Synthesis of 4-(Dodecyloxy)benzaldehyde

The synthesis of **4-(Dodecyloxy)benzaldehyde** is typically achieved through a Williamson ether synthesis, a robust and well-established method in organic chemistry.

Experimental Protocol: Williamson Ether Synthesis

This protocol details the synthesis of **4-(Dodecyloxy)benzaldehyde** from 4-hydroxybenzaldehyde and 1-bromododecane.[1]

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Materials:

- 4-hydroxybenzaldehyde (1.0 eq.)
- 1-bromododecane (1.0 eq.)
- Potassium carbonate (K_2CO_3) (1.5 eq.)[1]
- Dimethylformamide (DMF)

Procedure:

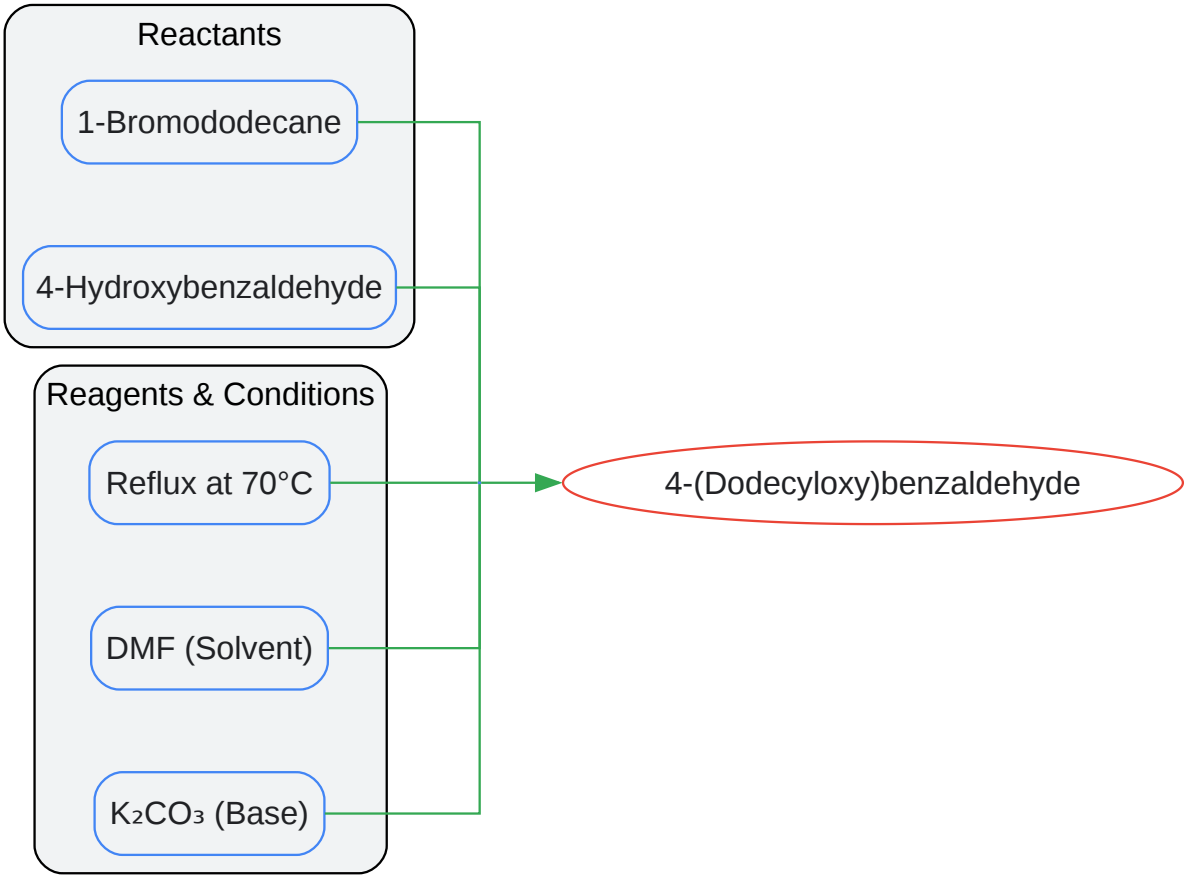
- To a solution of 4-hydroxybenzaldehyde (5.0 g, 40.93 mmol) and potassium carbonate (8.48 g, 61.40 mmol) in dimethylformamide (15.0 mL), 1-bromododecane (10.20 g, 40.93 mmol) was added.[1]
- The reaction mixture was refluxed at 70°C for 21.5 hours.[1]
- The progress of the reaction was monitored using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture was extracted with ethyl acetate and water.
- The organic layer was collected, dried over anhydrous sodium sulfate, and the solvent was removed under reduced pressure to yield the final product.

Expected Yield: 94% (9.0 g)[1]

Product Characterization:

- ^{1}H NMR (300 MHz, Methanol-d4) δ 9.82 (s, 1H), 7.87 – 7.82 (m, 2H), 7.09 – 7.02 (m, 2H), 4.07 (t, J = 6.4 Hz, 2H), 1.79 (m, 2H), 1.55 – 1.20 (m, 10H), 0.90 (t, J = 6.8 Hz, 3H).[1]

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A schematic overview of the Williamson ether synthesis for **4-(Dodecyloxy)benzaldehyde**.

Applications in Research and Drug Development

4-(Dodecyloxy)benzaldehyde and its derivatives are gaining attention in several areas of research and development, primarily in materials science and as potential therapeutic agents.

Liquid Crystal Displays

The long dodecyloxy chain of **4-(Dodecyloxy)benzaldehyde** makes it a valuable building block for liquid crystal (LC) materials.[2][3] The molecular shape and polarity are key to the formation of mesophases, which are essential for the functioning of liquid crystal displays (LCDs). The

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incorporation of such molecules into LC mixtures can influence properties like dielectric anisotropy, which is crucial for achieving fast switching speeds in high-definition displays.[4]

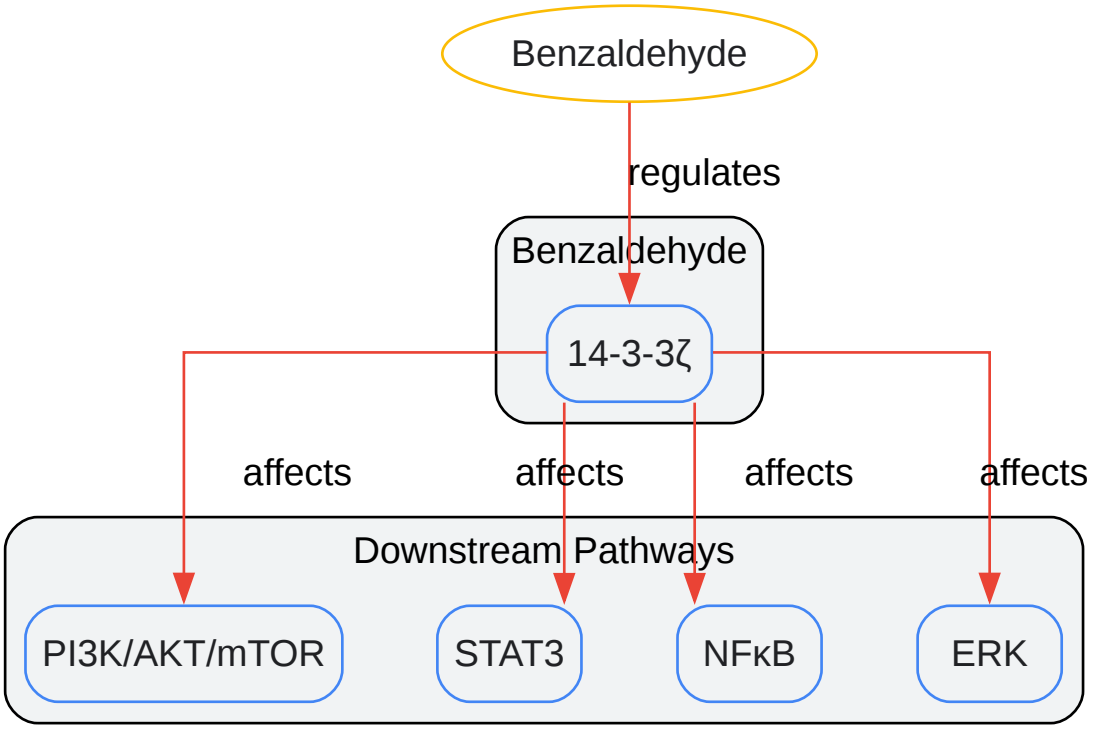
Antimicrobial Activity

Recent studies have explored the antimicrobial potential of benzaldehyde derivatives.[5][6][7][8] While specific data for **4-(dodecyloxy)benzaldehyde** is emerging, related compounds have shown activity against various bacterial strains. The lipophilic dodecyl chain may facilitate interaction with and disruption of bacterial cell membranes. Further research is needed to fully elucidate its mechanism of action and potential as a novel antimicrobial agent. The parent compound, benzaldehyde, has been shown to have antibacterial activity against several strains, though often at relatively high concentrations.[6]

Potential Signaling Pathway Interactions

While no specific signaling pathways have been definitively associated with **4-(Dodecyloxy)benzaldehyde**, research on related benzaldehyde compounds offers some insights. Benzaldehyde itself has been reported to suppress multiple signaling pathways in cancer cells, including the PI3K/AKT/mTOR, STAT3, NFκB, and ERK pathways, by regulating 14-3-3ζ-mediated protein-protein interactions.[9] Furthermore, hydroxybenzaldehydes have been shown to activate the Sonic Hedgehog (Shh) signaling pathway in astrocytes, suggesting a potential neuroprotective role.[10]

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